

2-Amino-5-fluoro-3-iodopyridine molecular structure and weight

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Compound of Interest

Compound Name: 2-Amino-5-fluoro-3-iodopyridine

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In-Depth Technical Guide: 2-Amino-5-fluoro-3-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **2-Amino-5-fluoro-3-iodopyridine**, a halogenated pyridine derivative of significant interest in medicinal chemistry and drug discovery.

Molecular and Physicochemical Data

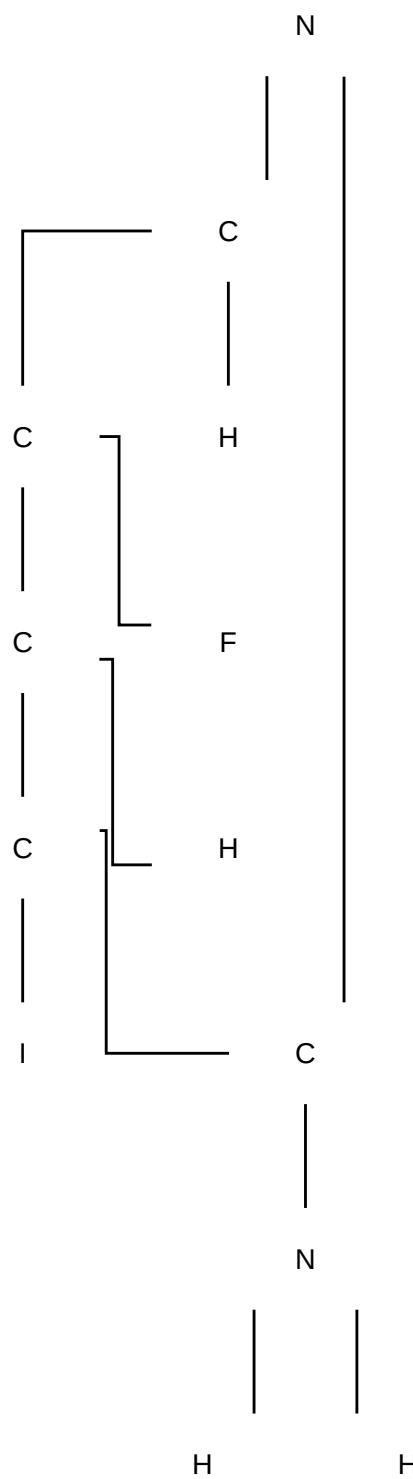
The key quantitative data for **2-Amino-5-fluoro-3-iodopyridine** are summarized in the table below, providing a concise reference for researchers.

Property	Value
Molecular Formula	C5H4FIN2 [1]
Molecular Weight	238.0 g/mol [1] [2]
CAS Number	823218-51-5 [1]
SMILES	C1=C(C=NC(=C1)N)F [1]

Molecular Structure

The two-dimensional chemical structure of **2-Amino-5-fluoro-3-iodopyridine** is depicted below. The pyridine ring is substituted with an amino group at the 2-position, an iodine atom at the 3-position, and a fluorine atom at the 5-position.

Molecular Structure of 2-Amino-5-fluoro-3-iodopyridine

[Click to download full resolution via product page](#)Molecular structure of **2-Amino-5-fluoro-3-iodopyridine**

Experimental Protocols

Detailed experimental protocols for the synthesis and purification of **2-Amino-5-fluoro-3-iodopyridine** can be found in various chemical synthesis databases and publications. A general synthetic approach often involves the iodination and fluorination of a suitable aminopyridine precursor. Characterization is typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC) to confirm the structure and purity of the final compound. For specific, validated protocols, researchers are advised to consult peer-reviewed scientific literature and established chemical synthesis suppliers.

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References

- 1. achmem.com [achmem.com]
- 2. synchem.de [synchem.de]
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